Application Note: Purity Analysis of 2-Amino-4,6-dihydroxy-5-nitropyrimidine

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Compound of Interest

Compound Name:	*2-Amino-4,6-dihydroxy-5-nitropyrimidine*
CAS No.:	*80466-56-4*
Cat. No.:	*B014773*

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Target Compound: **2-Amino-4,6-dihydroxy-5-nitropyrimidine** (CAS 80466-56-4) Synonyms: 2-Amino-5-nitro-4,6-pyrimidinediol; 2-Amino-6-hydroxy-5-nitro-4(3H)-pyrimidinone Primary Application: Key intermediate in the synthesis of antiviral nucleoside analogs (e.g., Abacavir) and pteridines.[1]

Executive Summary & Strategic Rationale

The analysis of **2-Amino-4,6-dihydroxy-5-nitropyrimidine** presents a unique set of challenges due to its "brick-dust" physicochemical properties: high polarity, poor solubility in common organic solvents, and the potential for keto-enol tautomerism. Furthermore, the critical impurity—its non-nitrated precursor 2-Amino-4,6-dihydroxypyrimidine (CAS 56-09-7)—is structurally similar but significantly more polar.

This protocol departs from generic "pyrimidine" methods by prioritizing solubility management and structural silence. Unlike typical organic molecules, the target compound lacks non-exchangeable protons on the pyrimidine ring, rendering standard 1H-qNMR ineffective for direct assay but highly sensitive for detecting the unreacted precursor.

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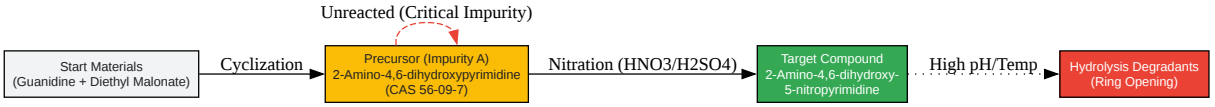
Key Analytical Pillars:

- HPLC-UV: The workhorse for quantitative purity, utilizing a polar-embedded stationary phase to prevent "phase collapse" under high-aqueous conditions.
- 1H-NMR (Limit Test): A "negative signal" approach to quantify the unreacted precursor.
- Solubility Protocol: A mandatory alkaline/DMSO dissolution step to ensure total recovery.

Chemical Context & Impurity Fate Mapping

Understanding the synthesis is prerequisite to accurate analysis. The target is typically synthesized via the nitration of 2-amino-4,6-dihydroxypyrimidine.

Synthesis & Impurity Diagram[2]



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Caption: Impurity fate map showing the origin of the critical unreacted precursor impurity.

Physicochemical Characterization & Sample Preparation[3][4][5]

Challenge: The compound is insoluble in Methanol, Acetonitrile, and Water at neutral pH.
Solution: Utilization of the compound's acidity (pKa ~5-6 due to the electron-withdrawing nitro group) for dissolution.

Solubility Protocol (Mandatory)

- Diluent A (For HPLC): 25 mM Ammonium Acetate (pH 9.0) or 0.1% Ammonium Hydroxide in water. The compound dissolves readily as a salt.[2]

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- Diluent B (For NMR): DMSO-d6.

Procedure:

- Weigh 10 mg of sample.[3]
- Add 5 mL of Diluent A.
- Sonicate for 10 minutes. The solution should be vibrant yellow/orange (characteristic of the nitropyrimidine anion).
- Filter through a 0.2 µm PTFE or Nylon filter (Do not use PVDF if using DMSO).

Primary Method: HPLC-UV Purity Protocol

Standard C18 columns often fail to retain the highly polar precursor impurity. This protocol uses a Polar-Embedded C18 or a PFP (Pentafluorophenyl) column to maximize selectivity between the nitro-product and the non-nitro precursor.

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	Agilent ZORBAX Bonus-RP or Phenomenex Kinetex F5 (150 x 4.6 mm, 3.5 µm)	Polar-embedded group prevents dewetting in 100% aqueous mobile phase and improves peak shape for basic amines.
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH 3.0	Low pH suppresses ionization of the -OH groups, improving retention.
Mobile Phase B	Acetonitrile (HPLC Grade)	Organic modifier.
Flow Rate	1.0 mL/min	Standard backpressure management.
Column Temp	30°C	Maintains reproducibility.
Detection	UV 265 nm (Primary) & 330 nm (Secondary)	265 nm detects the pyrimidine core; 330 nm is specific to the nitro-conjugation (yellow color).
Injection Vol	5 µL	Low volume prevents solvent effects from the alkaline diluent.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	98	2	Isocratic hold to retain polar Precursor.
5.0	98	2	End of hold.
15.0	70	30	Linear ramp to elute Target.
20.0	10	90	Wash column.
25.0	98	2	Re-equilibration.

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System Suitability Criteria

- Resolution (Rs): > 2.0 between Precursor (RT ~3-4 min) and Target (RT ~10-12 min).
- Tailing Factor: < 1.5 for the Target peak.
- Precision (RSD): < 1.0% for 5 replicate injections.

Orthogonal Method: 1H-NMR "Silent Spectrum" Limit Test

Scientific Insight: The target compound (**2-Amino-4,6-dihydroxy-5-nitropyrimidine**) has no carbon-bound protons on the ring. In DMSO-d6, you will only see exchangeable protons (broad singlets for -NH2 and -OH) which are unreliable for quantification.

However, the Precursor (Impurity A) has a distinct proton at the C-5 position. This allows for a highly sensitive "Limit Test."

NMR Protocol

- Solvent: DMSO-d6.
- Internal Standard: Maleic Acid (trace amount) or TCNB (if quantitative accuracy is required).
- Target Signal: The target compound is effectively "silent" in the aromatic region (no sharp singlets).
- Impurity Signal: Look for a sharp singlet at δ 5.4 – 5.8 ppm (C5-H of the non-nitrated precursor).

Calculation: Any integration in the 5.4–5.8 ppm region relative to the internal standard represents the molar impurity of the precursor. If this region is flat, the nitration conversion is complete.

LC-MS Identification Protocol

To confirm the identity of impurities (e.g., if a new peak appears), use LC-MS.

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- Mode: Negative Electrospray Ionization (ESI-).
  - Why Negative? The hydroxyl groups are acidic; the compound ionizes better by losing a proton [M-H]-.
- Target Mass:
  - MW = 172.09 g/mol .
  - Observed Ion [M-H]- = 171.1 m/z.
- Precursor Mass:
  - MW = 127.09 g/mol .
  - Observed Ion [M-H]- = 126.1 m/z.
- Mass Shift: The +45 Da shift (replacement of H with NO2) is diagnostic.

Analytical Workflow Diagram

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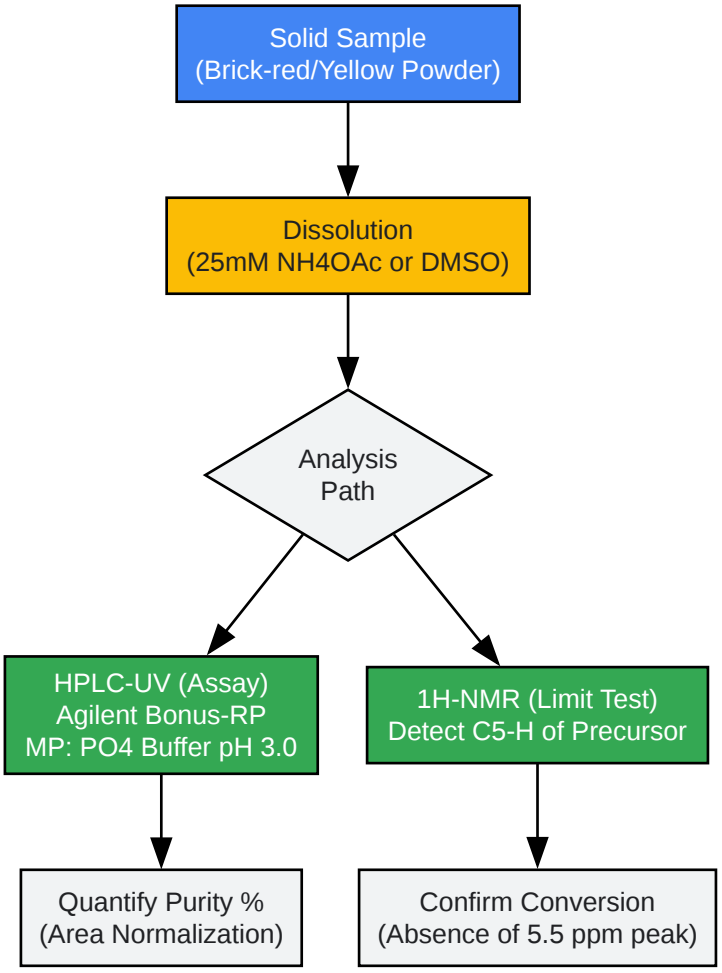

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Caption: Integrated analytical workflow for assay and impurity limit testing.

Troubleshooting & Common Pitfalls

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Issue	Probable Cause	Corrective Action
Double Peaks / Split Peaks	Keto-Enol Tautomerism or pH mismatch.	Ensure Mobile Phase A is buffered strongly at pH 3.0. Do not use unbuffered water.
Fronting Peaks	Sample solvent mismatch.	If dissolving in 0.1M NaOH, the injection plug is too alkaline. Neutralize slightly or reduce injection volume to 2-5 µL.
Low Recovery	Poor solubility.	Ensure the sample is fully dissolved (vibrant yellow solution). Use sonication.
Ghost Peaks	Carryover.	The nitro compound can stick to stainless steel. Use a needle wash of 50:50 Water:Acetonitrile with 0.1% Formic Acid.

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